Application Note: Catalytic Applications of 1-Methylimidazole Ketone Complexes

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Compound of Interest

Compound Name:	*1-(1-methyl-1H-imidazol-2-yl)butan-2-one*
CAS No.:	*1342101-87-4*
Cat. No.:	*B2634771*

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Executive Summary

Metal complexes incorporating 1-methylimidazole (NMI) and ketone-functionalized ligands represent a niche but powerful class of catalysts. The primary focus of this guide is the bis(1-methylimidazol-2-yl)ketone (bik) ligand, which forms robust iron(II/III) complexes capable of catalyzing challenging C(sp^3)-H oxidations with high selectivity. These systems mimic non-heme iron oxygenases, offering a controlled pathway for late-stage functionalization of pharmacophores (e.g., adamantane derivatives).

A secondary, yet vital, application covered is the use of 1-methylimidazole as an auxiliary ligand in Pd-NHC complexes for the

-arylation of ketones, a key bond-forming step in API synthesis.

The "bik" Ligand System: Structure & Properties

The bis(1-methylimidazol-2-yl)ketone (bik) ligand is a bidentate

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-chelator resembling 2,2'-bipyridine but with distinct electronic properties due to the imidazole rings and the electron-withdrawing ketone bridge.

- Ligand Abbreviation: bik
- IUPAC Name: Bis(1-methyl-1H-imidazol-2-yl)methanone
- Coordination Mode:

  -bidentate chelate forming a six-membered metallacycle.
- Key Feature: The ketone bridge is non-innocent; it influences the redox potential of the metal center and can undergo hydration in aqueous media (gem-diol formation), though it remains a ketone in the active organic oxidation catalysts.

Protocol A: Bio-Inspired C-H Oxidation with $Fe(bik)_{32}$

This protocol describes the synthesis of the iron(II) pre-catalyst and its application in the selective oxidation of alkanes (using adamantane as a model substrate) with tert-butyl hydroperoxide (TBHP).

Catalyst Synthesis: $Fe(bik)_{32}$

Safety: Handle metal triflates under inert atmosphere to prevent hydration.

- Preparation: In a glovebox or under Argon, dissolve $Fe(OTf)_2 \cdot 2MeCN$ (1.0 equiv) in anhydrous methanol.
- Ligand Addition: Add bik (3.0 equiv) dissolved in methanol to the iron solution.
  - Observation: The solution turns deep blue, characteristic of the low-spin

    chromophore.
- Isolation: Stir for 30 minutes. Remove solvent under vacuum. Wash the residue with diethyl ether to remove excess ligand. Dry in vacuo.
  - Yield: Typically >90%.[1][2]

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- Stability: The solid is moderately air-stable but best stored under inert gas.

Catalytic Oxidation of Adamantane

Rationale: Adamantane is the standard probe for C-H oxidation selectivity. The

selectivity ratio indicates the nature of the active oxidant (high-valent Fe=O vs. free radicals).[3]

Reagents:

- Substrate: Adamantane (1.0 mmol)
- Catalyst:

  (0.03 mmol, 3 mol%)
- Oxidant: t-BuOOH (TBHP), 70% aq. solution (2.0 mmol, 2 equiv)
- Solvent: Acetonitrile (MeCN) or Acetone

Step-by-Step Procedure:

- Setup: Charge a 10 mL Schlenk tube with Adamantane (136 mg, 1 mmol) and

  (26 mg, 0.03 mmol).
- Solvation: Add degassed MeCN (3 mL) and stir to dissolve.
- Oxidant Addition: Add TBHP (2.0 mmol) dropwise over 5 minutes via syringe.
  - Note: Slow addition often improves selectivity by minimizing radical chain termination.
- Reaction: Stir at Room Temperature (25 °C) for 12–24 hours.
- Quench: Add saturated aqueous

  (2 mL) to quench excess peroxide.
- Workup: Extract with ethyl acetate (

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mL). Dry organic layer over

.[4]

- Analysis: Analyze by GC-MS or

  NMR using an internal standard (e.g., mesitylene).

Performance Data (Adamantane Oxidation)

The following table summarizes typical catalytic performance, highlighting the high selectivity for tertiary C-H bonds, a hallmark of non-heme iron catalysis.

Catalyst System	Oxidant	Conv.[1][4][5] (%)	Yield (1-ol)	Yield (2-one)	Selectivity ( )*
$_2$	TBHP	45-60%	35%	4%	~29.6
$[Fe(bpy)_3]^{2+}$	H_2O_2	12%	4%	3%	~4.0
Free Radical	--	--	--	--	~2-3

*Note: The normalized

ratio (per hydrogen atom) of ~30 strongly suggests a metal-based oxidant (Fe(IV)=O or Fe(V)=O) rather than a freely diffusing hydroxyl radical.

Protocol B: -Arylation of Ketones with Pd-NHC-Im

While "bik" complexes dominate oxidation, 1-methylimidazole (NMI) serves as a crucial auxiliary ligand in Palladium catalysis, stabilizing the active species and preventing "palladium black" precipitation during the

-arylation of ketones.

Reaction Setup

Scope: Coupling of aryl chlorides with ketones (e.g., acetophenone, cyclohexanone).

Reagents:

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- Catalyst Precursor:

  or generated in situ from

  + NMI.

- Base:

  (Potassium tert-butoxide)

- Solvent: DMF (Dimethylformamide)

Procedure:

- Catalyst Loading: In a glovebox, weigh

  (1 mol%) and

  (1.2 equiv) into a vial.

- Substrate Addition: Add the aryl chloride (1.0 equiv) and ketone (1.1 equiv).

- Solvent: Add anhydrous DMF (Concentration ~0.5 M).

- Heating: Seal the vial and heat to 60–80 °C for 2–4 hours.

- Workup: Cool to RT, dilute with water, and extract with ether. Purify via flash chromatography.

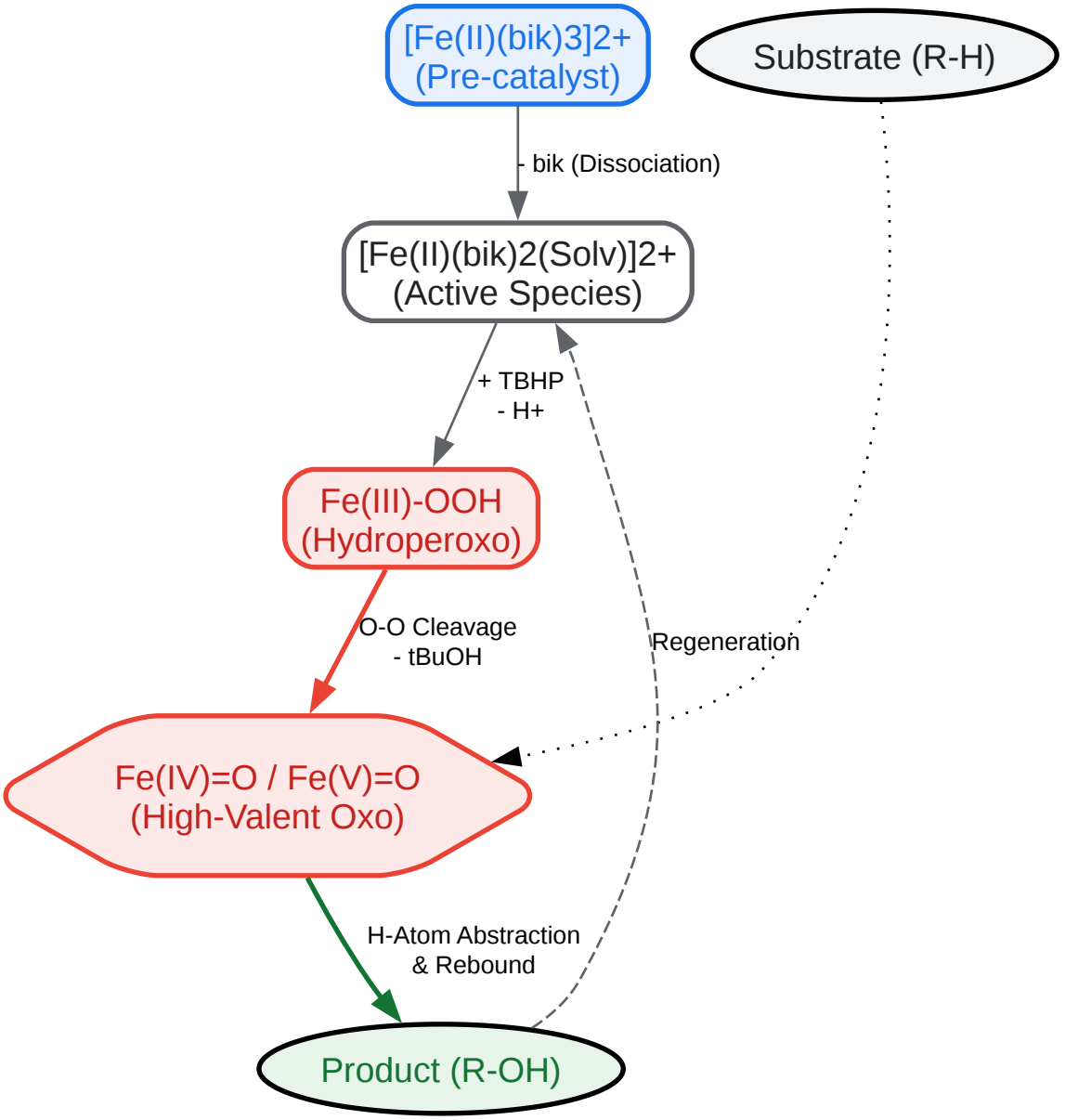
Mechanistic Visualization

Understanding the distinct pathways of these two applications is vital for troubleshooting.

Bio-Inspired Oxidation Cycle (Fe-bik)

The iron-catalyzed oxidation proceeds via a high-valent iron-oxo intermediate. The "bik" ligand's flexibility allows for the necessary coordination geometry changes during the redox cycle.

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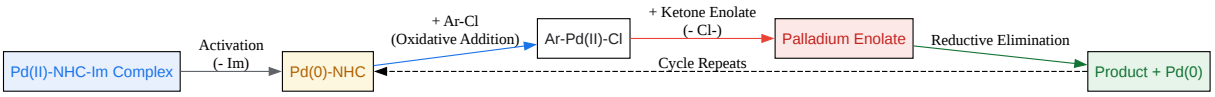
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Figure 1: Proposed catalytic cycle for alkane oxidation by Fe-bik complexes. The key step is the formation of the high-valent Iron-Oxo species via peroxide activation.

Pd-Catalyzed -Arylation Cycle

Here, 1-methylimidazole (Im) acts as a stabilizing ligand that dissociates to create the open coordination site necessary for oxidative addition.

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Figure 2: Simplified mechanism for Pd-NHC-Im catalyzed ketone arylation. The imidazole ligand stabilizes the pre-catalyst but dissociates to allow the catalytic cycle.

References

- Structure and Catalytic Oxid
  - Title: Mono- and Dinuclear Iron Complexes of Bis(1-methylimidazol-2-yl)ketone (bik)
  - Source:Inorganic Chemistry (via NIH/PubMed)
  - URL:[Link]
- Pd-NHC-1-Methylimidazole C
  - Title: N-Heterocyclic Carbene-Palladium(II)-1-Methylimidazole Complex Catalyzed α-Arylation of Ketones with Aryl Chlorides[2][5][6][7]
  - Source:Synthesis (Thieme)[8][9][10]
- General Reactivity of 1-Methylimidazole
  - Title: The Use of 1-Methylimidazole as a Catalyst in Organic Synthesis[2][5][6][7]
  - Source: BenchChem Applic
- Iron-Catalyzed Oxid
  - Title: The intermolecular deuterium kinetic isotope effect for the oxid
  - Source:Journal of the American Chemical Society
  - URL:[Link]

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Sources

- 1. research-portal.st-andrews.ac.uk [research-portal.st-andrews.ac.uk]
- 2. N-Heterocyclic Carbene-Palladium(II)-1-Methylimidazole Complex Catalyzed α-Arylation of Ketones with Aryl Chlorides [organic-chemistry.org]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. N-heterocyclic carbene–palladium(ii)-1-methylimidazole complex catalyzed α-arylation reactions of tetralones with aryl chlorides and further transformation of the products - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 6. Sci-Hub: are you are robot? [sci-hub.fr]
- 7. researchgate.net [researchgate.net]
- 8. Mono- and dinuclear iron complexes of bis(1-methylimidazol-2-yl)ketone (bik): structure, magnetic properties, and catalytic oxidation studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
- 10. cerritos.edu [cerritos.edu]

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